

Physical and chemical properties of Tert-butyl (5-formylpyridin-2-YL)carbamate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tert-butyl (5-formylpyridin-2-YL)carbamate*

Cat. No.: *B173720*

[Get Quote](#)

An In-depth Technical Guide to Tert-butyl (5-formylpyridin-2-YL)carbamate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and potential biological properties of **Tert-butyl (5-formylpyridin-2-YL)carbamate**. This compound, a functionalized pyridine derivative, serves as a valuable building block in medicinal chemistry and drug discovery due to its unique structural features.

Chemical Identity and Physical Properties

Tert-butyl (5-formylpyridin-2-YL)carbamate, also known as 2-(Boc-amino)pyridine-5-carboxaldehyde, is a solid, off-white compound. Its core structure consists of a pyridine ring substituted with a formyl group and a tert-butoxycarbonyl (Boc) protected amine.

Table 1: Physical and Chemical Properties of **Tert-butyl (5-formylpyridin-2-YL)carbamate**

Property	Value	Source(s)
IUPAC Name	tert-butyl N-(5-formylpyridin-2-yl)carbamate	[1]
CAS Number	199296-40-7	[1]
Molecular Formula	C ₁₁ H ₁₄ N ₂ O ₃	[2]
Molecular Weight	222.24 g/mol	[2]
Appearance	Off-white solid	N/A
Melting Point	174-176 °C	N/A
Boiling Point	316.3 ± 27.0 °C (Predicted)	N/A
Solubility	Soluble in water	N/A
XLogP3	1.6	N/A
Hydrogen Bond Donor Count	1	[3]
Hydrogen Bond Acceptor Count	4	[3]
Rotatable Bond Count	3	N/A

Chemical Synthesis and Characterization

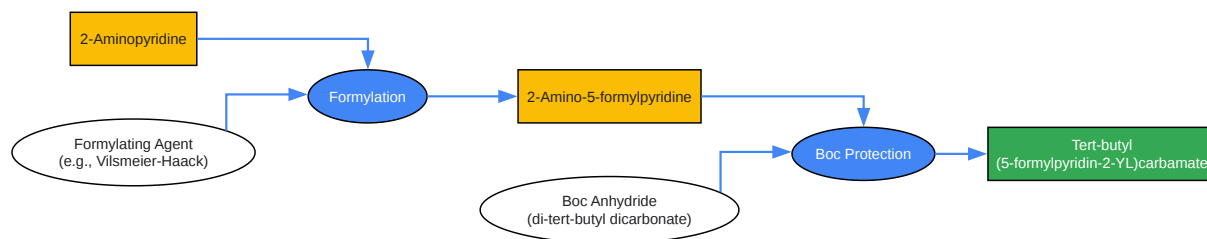
The synthesis of **Tert-butyl (5-formylpyridin-2-yl)carbamate** can be achieved through a multi-step process, typically starting from 2-aminopyridine. While a specific detailed protocol for this exact molecule is not readily available in published literature, a general synthetic approach can be proposed based on methods for analogous compounds.[3]

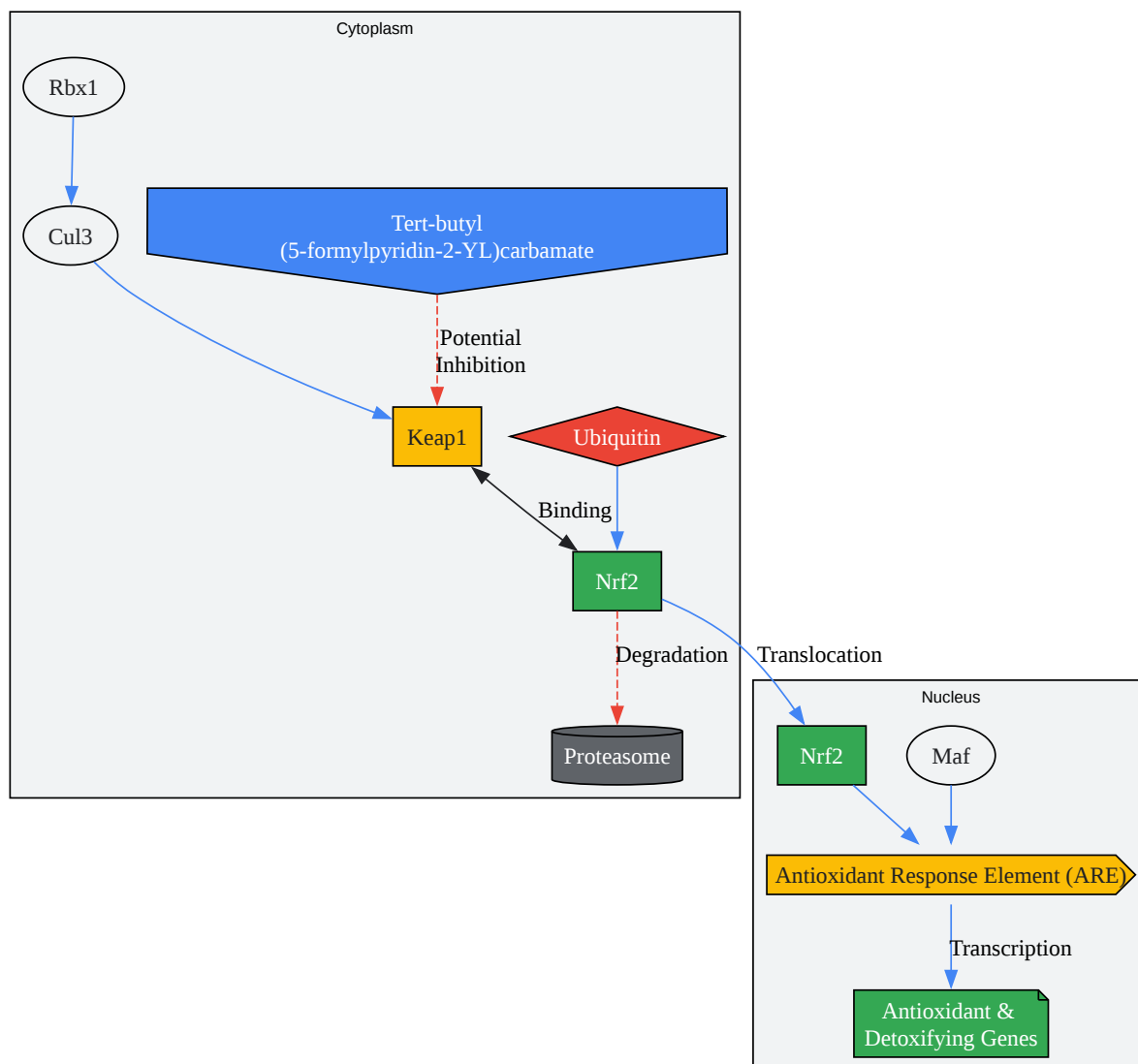
Proposed Synthetic Pathway

A plausible synthetic route involves the following key steps:

- Formylation of 2-aminopyridine: This introduces the aldehyde group onto the pyridine ring.

- Protection of the amino group: The 2-amino group is then protected with a tert-butoxycarbonyl (Boc) group to yield the final product.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tert-Butyl (5-formylpyridin-2-yl)carbamate [synhet.com]
- 2. tert-butyl N-(5-formylpyridin-2-yl)carbamate | C₁₁H₁₄N₂O₃ | CID 22034247 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Buy tert-Butyl (3-formylpyridin-2-yl)carbamate | 116026-94-9 [smolecule.com]
- To cite this document: BenchChem. [Physical and chemical properties of Tert-butyl (5-formylpyridin-2-YL)carbamate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b173720#physical-and-chemical-properties-of-tert-butyl-5-formylpyridin-2-yl-carbamate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com